

Application Notes and Protocols for O-Desmethyl Mebeverine Acid-d6

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Compound of Interest

Compound Name: *O*-Desmethyl Mebeverine acid-*d*6

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Introduction

O-Desmethyl Mebeverine acid is a significant metabolite of Mebeverine, a musculotropic antispasmodic drug used to relieve symptoms of irritable bowel syndrome (IBS).^{[1][2]} Mebeverine undergoes rapid and extensive metabolism in the body, with Mebeverine acid and *O*-Desmethyl Mebeverine acid being major circulating metabolites.^{[3][4][5][6][7]} Due to the rapid breakdown of the parent drug, monitoring its metabolites is crucial for pharmacokinetic and bioavailability studies.^{[8][9]}

***O*-Desmethyl Mebeverine acid-d6** is the deuterium-labeled analogue of *O*-Desmethyl Mebeverine acid.^[10] The incorporation of deuterium atoms results in a higher mass, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS).^{[8][10]} Its primary application is in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods to ensure accurate quantification of *O*-Desmethyl Mebeverine acid in biological matrices.^[11]

This document provides detailed protocols for the use of ***O*-Desmethyl Mebeverine acid-d6** as an internal standard in LC-MS/MS analysis. Additionally, it outlines potential in vitro assays to investigate the biological activity of its non-labeled counterpart, *O*-Desmethyl Mebeverine acid, based on the known pharmacology of the parent compound, Mebeverine.

Section 1: O-Desmethyl Mebeverine Acid-d6 as an Internal Standard

The primary and validated application of **O-Desmethyl Mebeverine acid-d6** is as an internal standard for the accurate quantification of Mebeverine metabolites in biological samples.

Protocol 1: Quantification of Mebeverine Metabolites in Human Plasma using LC-MS/MS

This protocol is adapted from established methods for the analysis of Mebeverine metabolites. [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To accurately quantify the concentration of O-Desmethyl Mebeverine acid in human plasma samples using **O-Desmethyl Mebeverine acid-d6** as an internal standard.

Materials:

- O-Desmethyl Mebeverine acid (for calibration standards)
- **O-Desmethyl Mebeverine acid-d6** (Internal Standard)
- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid
- High purity water
- HPLC or UPLC system coupled to a triple quadrupole mass spectrometer
- Analytical column (e.g., C8 or C18)

Procedure:

- Preparation of Stock Solutions:

- Prepare a 1 mg/mL stock solution of O-Desmethyl Mebeverine acid in methanol.
- Prepare a 1 mg/mL stock solution of **O-Desmethyl Mebeverine acid-d6** in methanol.
- Preparation of Calibration Standards and Quality Control (QC) Samples:
 - Serially dilute the O-Desmethyl Mebeverine acid stock solution with a 50:50 methanol:water mixture to prepare working solutions.
 - Spike blank human plasma with the working solutions to create calibration standards at concentrations ranging from 5 to 1000 ng/mL.[12][14]
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Preparation of Internal Standard Working Solution:
 - Dilute the **O-Desmethyl Mebeverine acid-d6** stock solution with acetonitrile to a final concentration of 100 ng/mL. This will be used for protein precipitation.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample (calibration standard, QC, or unknown), add 400 µL of the internal standard working solution (100 ng/mL **O-Desmethyl Mebeverine acid-d6** in acetonitrile).[4][15]
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Inject 5-10 µL of the prepared sample onto the analytical column.
 - Use a gradient elution with a mobile phase consisting of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.

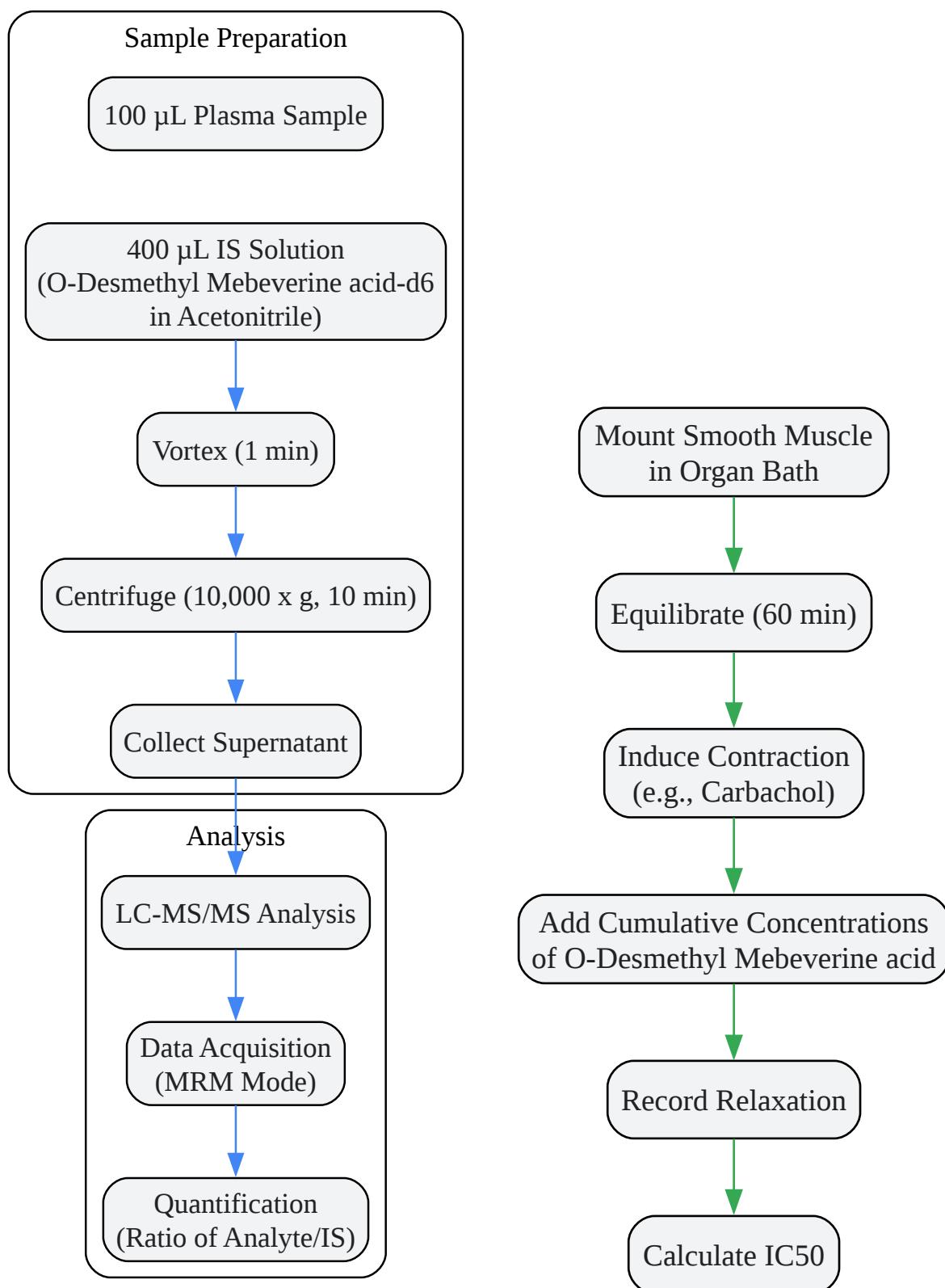
- Mass Spectrometry:
 - Operate the mass spectrometer in positive or negative ion mode with electrospray ionization (ESI).
 - Monitor the specific Multiple Reaction Monitoring (MRM) transitions for O-Desmethyl Mebeverine acid and **O-Desmethyl Mebeverine acid-d6**.

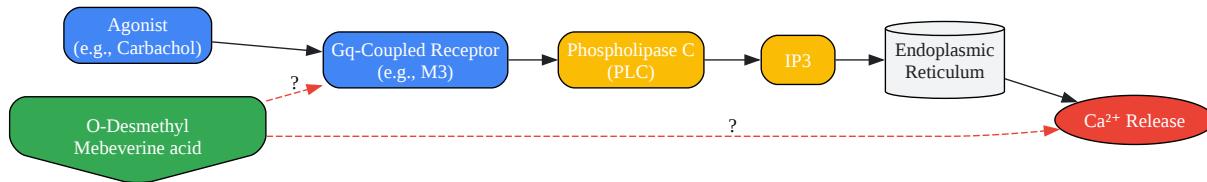
Data Presentation: LC-MS/MS Parameters

Parameter	O-Desmethyl Mebeverine acid	O-Desmethyl Mebeverine acid-d6
Precursor Ion (m/z)	266.2	272.2
Product Ion (m/z)	107.0	107.0 or 113.0 (depending on label position)
Collision Energy (eV)	To be optimized	To be optimized
Dwell Time (ms)	100-200	100-200

Note: The exact m/z values may vary slightly depending on the instrument and ionization conditions. The product ion for the d6 compound will depend on the position of the deuterium labels.

Experimental Workflow



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